

Personal protective equipment for handling Pentafluorophenol-D

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Compound of Interest

Compound Name: Pentafluorophenol-D

Cat. No.: B027972

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Essential Safety and Handling Guide for Pentafluorophenol-D

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for handling **Pentafluorophenol-D** in a laboratory setting. Adherence to these procedures is essential to ensure personal safety and proper disposal.

Disclaimer: No specific Safety Data Sheet (SDS) for **Pentafluorophenol-D** was found. The following information is based on the SDS for Pentafluorophenol (CAS 771-61-9). Given the chemical similarities, the safety precautions are considered applicable to the deuterated form.

Immediate Safety Information

Pentafluorophenol-D is harmful if swallowed, in contact with skin, or if inhaled.^{[1][2]} It causes skin irritation and serious eye irritation.^[1] It may also cause respiratory irritation.^[1]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for Pentafluorophenol.

Property	Value
CAS Number	771-61-9
Molecular Formula	C ₆ HF ₅ O
Boiling Point	143 °C (lit.)
Melting Point	34-36 °C (lit.)
Flash Point	72 °C (161.6 °F)

Operational Plan: Handling Pentafluorophenol-D

A systematic approach to handling **Pentafluorophenol-D** is crucial for minimizing exposure risk. The following step-by-step guidance outlines the necessary procedures for personal protective equipment (PPE) selection and chemical handling.

Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is the first line of defense against exposure.

- Eye and Face Protection:
 - Wear chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[\[3\]](#)
 - In addition to goggles, use a face shield when there is a risk of splashing.[\[4\]](#)
- Hand Protection:
 - Wear chemical-impermeable gloves.[\[3\]](#) Gloves must be inspected prior to use.[\[3\]](#)
 - For incidental contact, double nitrile gloves are recommended.
 - For direct handling or potential for significant contact, heavy-duty gloves such as butyl rubber or neoprene should be worn.
- Skin and Body Protection:
 - Wear a lab coat.

- Wear fire/flammable resistant and impervious clothing.[\[3\]](#)
- Ensure legs and feet are covered with long pants and closed-toe shoes.
- Respiratory Protection:
 - Handle **Pentafluorophenol-D** in a well-ventilated area, preferably a chemical fume hood.
[\[3\]](#)[\[5\]](#)
 - If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

Chemical Handling Protocol

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.
 - Designate a specific area within a chemical fume hood for handling.
 - Have spill cleanup materials readily available.
- Handling:
 - Avoid contact with skin and eyes.[\[3\]](#)
 - Avoid the formation of dust and aerosols.[\[3\]](#)
 - Do not eat, drink, or smoke when using this product.[\[1\]](#)
 - Keep the container tightly closed when not in use.
- Post-Handling:
 - Wash hands thoroughly after handling.[\[1\]](#)
 - Clean the work area and any contaminated equipment.
 - Remove and properly store or dispose of PPE.

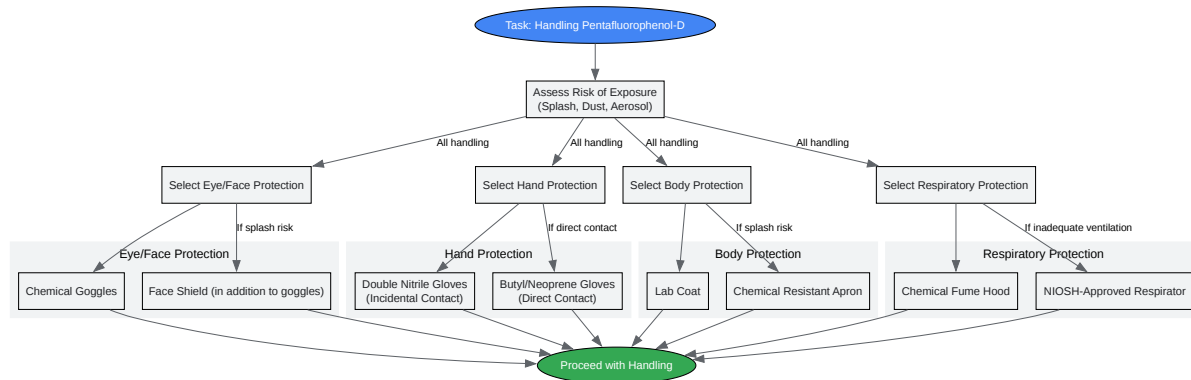
Disposal Plan

Proper disposal of **Pentafluorophenol-D** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing **Pentafluorophenol-D**, including contaminated PPE and absorbent materials, in a designated and clearly labeled hazardous waste container.
 - Keep the chemical in suitable and closed containers for disposal.[\[3\]](#)
- Storage:
 - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Disposal:
 - Dispose of the hazardous waste through a licensed and certified waste disposal company.
 - Adhere to all local, state, and federal regulations for hazardous waste disposal.
 - Do not let the chemical enter drains.[\[3\]](#)

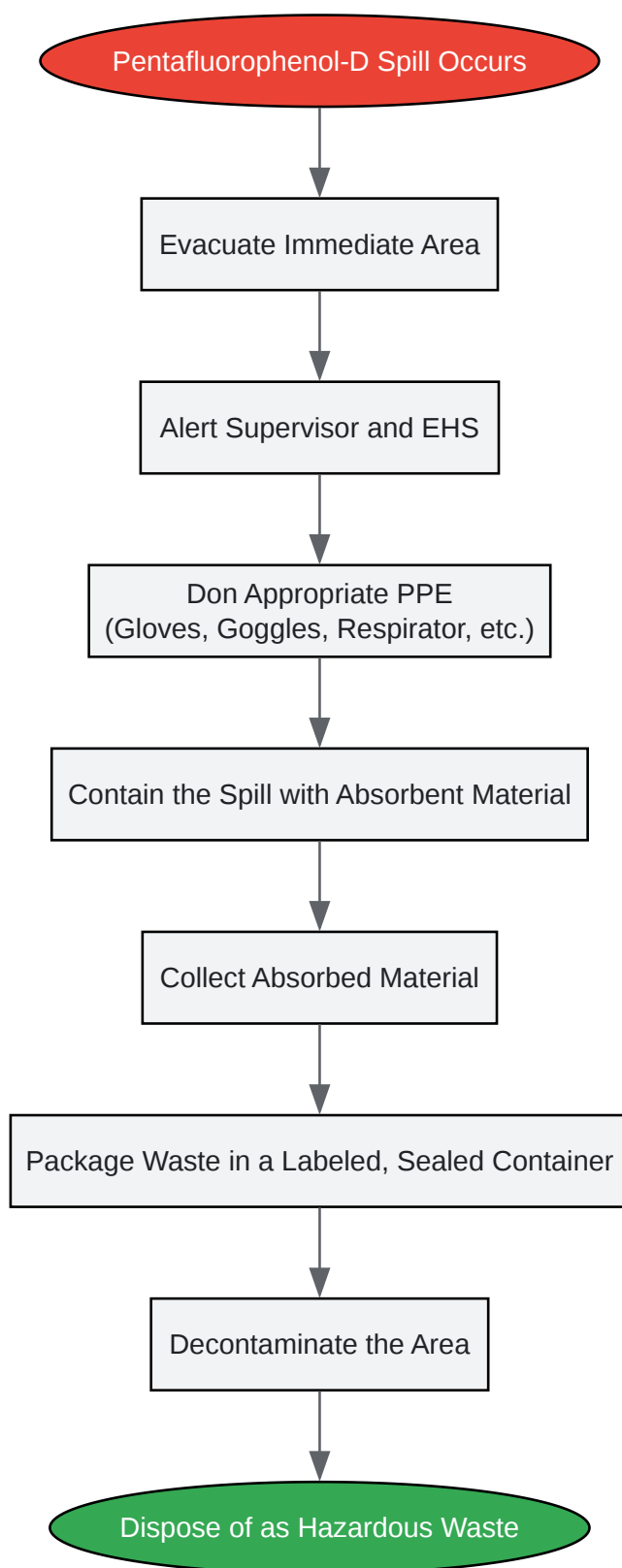
Visual Guides

The following diagrams illustrate key procedural workflows for handling **Pentafluorophenol-D**.



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Caption: PPE Selection Workflow for **Pentafluorophenol-D**.



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References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. fishersci.com [fishersci.com]
- 3. echemi.com [echemi.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. accustandard.com [accustandard.com]
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